

Biodistribution of DOTA-NOC in Animal Models: A Technical Guide

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Compound of Interest

Compound Name: *Dota-noc*

Cat. No.: *B1670893*

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This technical guide provides an in-depth overview of the biodistribution of **DOTA-NOC** ([1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid]-1-Nal³-octreotide), a somatostatin analogue used in nuclear medicine for the imaging and therapy of neuroendocrine tumors (NETs). **DOTA-NOC** exhibits a high binding affinity for somatostatin receptor subtypes 2 (sstr2), 3 (sstr3), and 5 (sstr5), which are overexpressed on the surface of most well-differentiated NETs.^{[1][2][3]} This characteristic allows for targeted delivery of radionuclides for diagnostic imaging (e.g., with Gallium-68 or Terbium-152) and peptide receptor radionuclide therapy (PRRT).^{[2][4]}

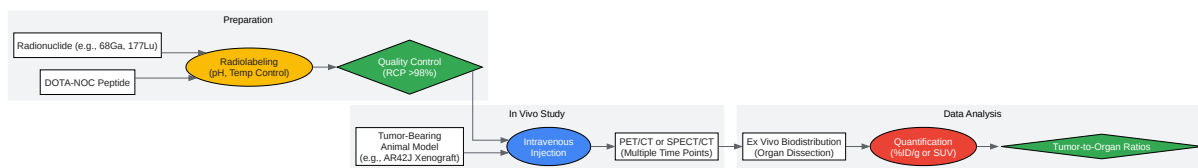
This document summarizes key preclinical biodistribution data from various animal models, details the experimental protocols employed in these studies, and visualizes the underlying mechanisms and workflows.

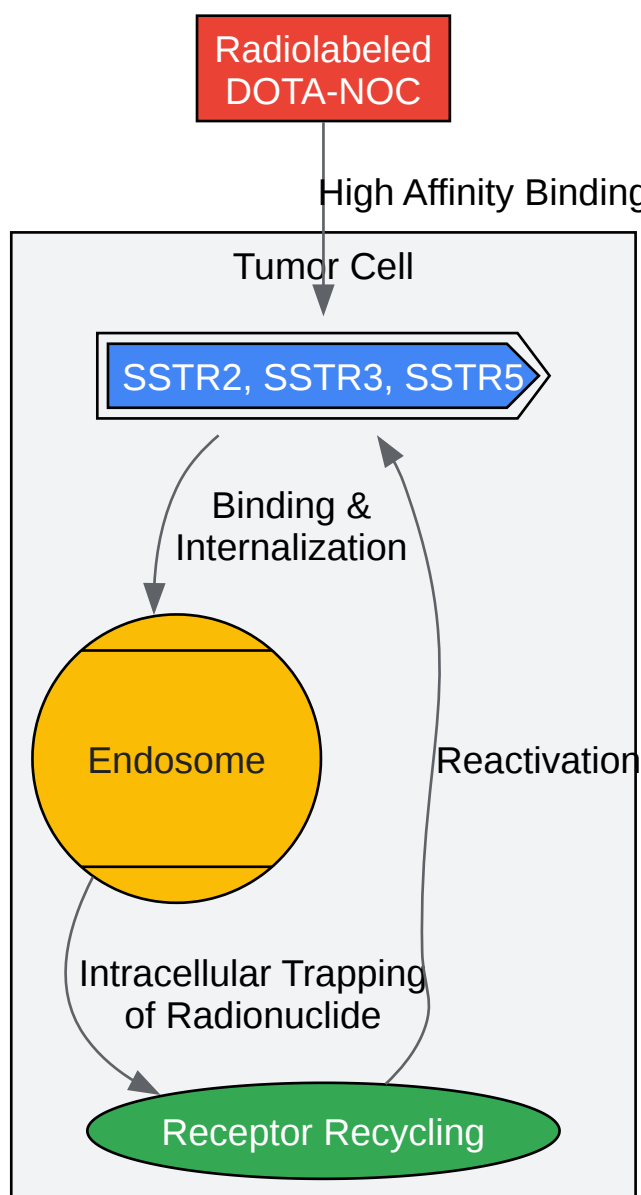
Experimental Protocols

The biodistribution of radiolabeled **DOTA-NOC** is typically evaluated in tumor-bearing animal models to assess its efficacy in targeting tumor tissue while minimizing accumulation in non-target organs.

General Experimental Workflow

The process involves radiolabeling the **DOTA-NOC** peptide, administering it to an animal model with a somatostatin receptor-expressing tumor, and subsequently imaging the animal or dissecting tissues to quantify radioactivity distribution.





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References

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- To cite this document: BenchChem. [Biodistribution of DOTA-NOC in Animal Models: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670893#biodistribution-studies-of-dota-noc-in-animal-models]

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